

# WHI-P154 Stock Solution Preparation & Storage

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## Compound Focus: Whi-P154

CAS No.: 211555-04-3

Cat. No.: S547978

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Suppliers provide consistent recommendations for handling **WHI-P154**. The core advice is to **prepare and use solutions on the same day** whenever possible. If stock solutions must be prepared in advance, follow the aliquotting and storage guidelines below [1]:

Aspect	Recommendation
Solvent	DMSO [2] [3] [1]
Solubility	75 mg/mL to 100 mM in DMSO [2] [3] [4]
Short-Term Storage	Up to one month at -20°C [1] [5]
Long-Term Storage	Up to 6 months to 2 years at -80°C [3] [1]
Aliquot Handling	Store as aliquots in tightly sealed vials [1]
Pre-Use Thawing	Equilibrate to room temperature for at least 1 hour before use [1]

## Critical Handling Precautions

- **Use Fresh DMSO:** Moisture-absorbing DMSO can reduce the solubility of **WHI-P154**, so it is best to use fresh, dry DMSO [2].
- **Hygroscopic DMSO:** MedChemExpress notes that hygroscopic DMSO significantly impacts product solubility. Use newly opened DMSO for solution preparation [3].

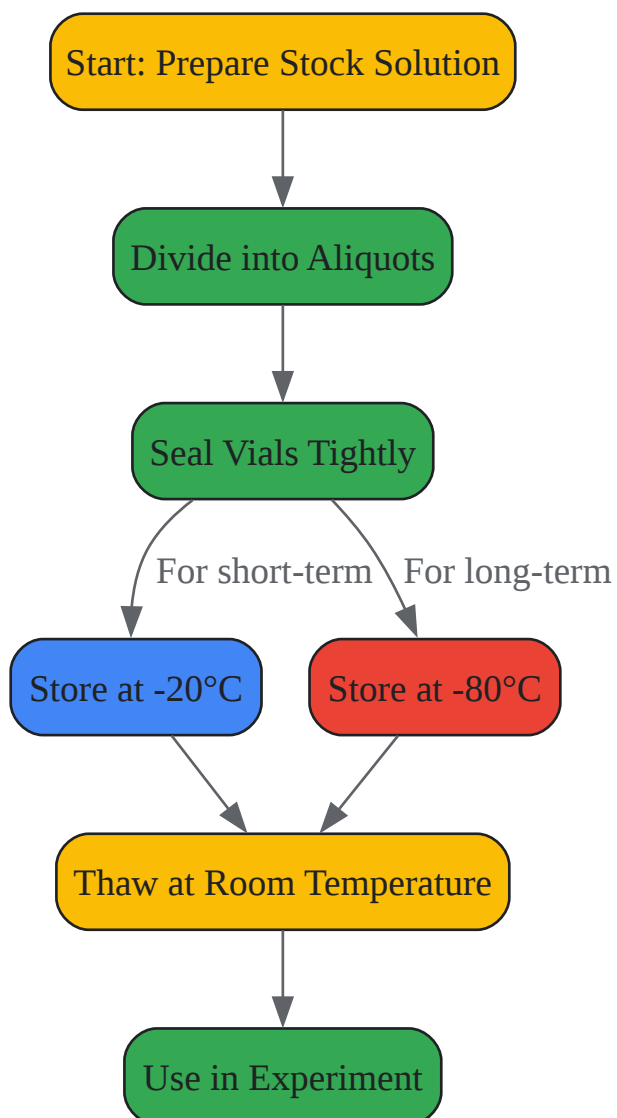
- **Avoid Water and Ethanol:** **WHI-P154** is insoluble in water and ethanol, so these solvents are not suitable for preparing stock solutions [2].

## Experimental Considerations for Solution Use

- **Check for Precipitation:** After storage, visually inspect the solution and ensure it is free of precipitate before using it in experiments [5].
- **In Vitro vs. In Vivo Formulations:** The stock solution in DMSO is typically for *in vitro* research. Administering the compound to animals requires a specific *in vivo* formulation to ensure solubility and biocompatibility [2].

## Aliquotting Workflow

The process for creating and storing aliquots can be visualized as follows:



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## References

1. WHI-P154|211555-04-3|COA [dcchemicals.com]
2. WHI-P154 | JAK inhibitor | Mechanism | Concentration [selleckchem.com]

3. WHI-P154 | EGFR Inhibitor [medchemexpress.com]

4. WHI-P 154 | JAK Kinase Inhibitors [rndsystems.com]

5. WHI-P 154 | WHI-P154 | JAK3 inhibitor [hellobio.com]

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